

Unable to Identify "HKYK-0030" in Scientific Literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HKYK-0030

Cat. No.: B15584738

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Following an extensive search of publicly available scientific and research databases, the term "**HKYK-0030**" did not correspond to any known or documented molecule, gene, protein, or compound. It is possible that "**HKYK-0030**" is a provisional or internal designation for a novel compound that is not yet disclosed in public literature, or potentially a typographical error.

Therefore, it is not possible to provide an in-depth technical guide on the role of "**HKYK-0030**" in cancer metastasis at this time.

Proposed Alternative Topics for In-Depth Analysis

To fulfill the detailed requirements of your request, we propose to create the in-depth technical guide on one of the following well-researched molecules known to play a critical role in cancer metastasis. For any of these topics, we can provide the requested quantitative data tables, detailed experimental protocols, and Graphviz diagrams of signaling pathways.

Please select one of the following alternative topics:

- **Hormonally Up-regulated Neu-associated Kinase (HUNK) in Breast Cancer Metastasis:**
HUNK is a serine/threonine kinase with conflicting reports on its role, sometimes acting as a metastasis promoter and in other contexts as a suppressor, making it a complex and interesting target.[\[1\]](#)[\[2\]](#)
- **Hexokinase II (HK II) and its Role in Metastatic Progression:** As a key enzyme in glycolysis, HK II is frequently upregulated in cancer cells and plays a significant role in providing the

metabolic advantages necessary for metastasis.[3][4]

- Salt-Inducible Kinases (SIKs) in Cancer Progression and Metastasis: The SIK family of kinases (SIK1, SIK2, SIK3) are involved in various signaling pathways that can either promote or inhibit tumor progression and metastasis depending on the cancer type and context.[5][6]
- Hypoxia-Inducible Factor 1 (HIF-1) in the Metastatic Niche: HIF-1 is a key transcription factor that allows tumor cells to adapt to low-oxygen environments and promotes metastasis by regulating genes involved in angiogenesis, cell survival, and invasion.[7]

Upon your selection, a comprehensive and detailed technical guide will be generated according to your specified requirements.

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References

- 1. HUNK suppresses metastasis of basal type breast cancers by disrupting the interaction between PP2A and cofilin-1 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. HUNK Signaling in Metastatic Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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- 4. The HK2 Dependent "Warburg Effect" and Mitochondrial Oxidative Phosphorylation in Cancer: Targets for Effective Therapy with 3-Bromopyruvate [mdpi.com]
- 5. Roles of salt-inducible kinases in cancer (Review) - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Roles of salt-inducible kinases in cancer (Review) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pure.johnshopkins.edu [pure.johnshopkins.edu]
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